

The Environmental Journey of Diethylene Glycol Dibenzoate: A Technical Whitepaper

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Compound of Interest

Compound Name: Diethylene glycol dibenzoate

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An In-depth Examination of the Environmental Fate and Persistence of a Common Plasticizer
For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethylene glycol dibenzoate (DEGD), a widely utilized plasticizer, is subject to various environmental transformation and transport processes upon its release into the ecosystem. This technical guide provides a comprehensive analysis of the environmental fate and persistence of DEGD, focusing on its biodegradation, hydrolysis, atmospheric photodegradation, and bioaccumulation potential. Through a synthesis of available scientific data, this document outlines the key degradation pathways, summarizes quantitative data in structured tables for comparative analysis, and provides detailed experimental methodologies for the pivotal studies cited. Furthermore, this guide employs visualizations to elucidate complex experimental workflows and degradation pathways, offering a clear and in-depth understanding of the environmental behavior of **diethylene glycol dibenzoate**.

Introduction

Diethylene glycol dibenzoate (CAS No. 120-55-8) is a high-molecular-weight ortho-phthalate alternative plasticizer used in a diverse range of applications, including adhesives, sealants, coatings, and polyvinyl chloride (PVC) formulations. Its primary function is to enhance the flexibility and durability of polymeric materials.^[1] The widespread use of DEGD necessitates a thorough understanding of its behavior and longevity in the environment to accurately assess

its potential ecological impact. This whitepaper consolidates current knowledge on the key processes governing the environmental fate of DEGD.

Physicochemical Properties

A substance's environmental fate is significantly influenced by its inherent physicochemical properties. Key properties of **diethylene glycol dibenzoate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₈ O ₅	[1]
Molecular Weight	314.33 g/mol	[1]
Appearance	Colorless to pale yellow viscous liquid	[2]
Water Solubility	Miscible (low solubility)	[2]
Vapor Pressure	0.09 mm Hg at 25 °C (estimated)	[3]
Log Kow (octanol-water partition coefficient)	3.04 (estimated)	[3]

Environmental Fate and Persistence

The environmental persistence of **diethylene glycol dibenzoate** is determined by its susceptibility to various degradation mechanisms, including biodegradation, hydrolysis, and photodegradation, as well as its potential to bioaccumulate in organisms.

Biodegradation

Biodegradation is a critical process for the removal of organic chemicals from the environment. Studies have shown that **diethylene glycol dibenzoate** is susceptible to microbial degradation under both aerobic and anaerobic conditions.

Under aerobic conditions, DEGD is considered to be readily biodegradable. A study following the OECD Guideline 301B (CO₂ Evolution Test) demonstrated 93% degradation of DEGD over 29 days.[4] Another study, an inherent biodegradability test (Zahn-Wellens/EMPA Test, OECD

Guideline 302B), showed 71% degradation based on Dissolved Organic Carbon (DOC) removal after 35 days.[5]

The initial step in the biodegradation of DEGD is the hydrolysis of one of the ester bonds, yielding benzoic acid and diethylene glycol monobenzoate (DEGM). The subsequent biodegradation of DEGM is slower due to the presence of a stable ether linkage, which can lead to its temporary accumulation in the environment.[6]

Table 1: Summary of Aerobic Biodegradation Studies of **Diethylene Glycol Dibenzoate**

Test Guideline	Inoculum Source	Test Duration	Degradation	Conclusion	Reference
OECD 301B (CO ₂ Evolution Test)	Activated Sludge	29 days	93%	Readily biodegradable	[4]
OECD 302B (Zahn-Wellens/EMPA Test)	Activated Sludge (pre-adapted)	35 days	71% (DOC removal)	Inherently biodegradable	[5]
Closed Bottle Test	Not specified	5 days	32% of COD	Not readily biodegradable in this screening test	[3]

Diethylene glycol dibenzoate is also subject to degradation under anaerobic conditions. In a biogas production test, DEGD was considered ultimately biodegradable, with a 70% level of biodegradation achieved by day 60, based on the measurement of biogas and dissolved inorganic carbon.[3]

Table 2: Summary of Anaerobic Biodegradation Study of **Diethylene Glycol Dibenzoate**

Test Type	Inoculum Source	Test Duration	Degradation	Conclusion	Reference
Biogas Production Test	Not specified	60 days	70%	Ultimately biodegradable	[3]

Studies utilizing the bacterium *Rhodococcus rhodochrous* have elucidated the initial steps of DEGD biodegradation. The process begins with the enzymatic hydrolysis of an ester linkage to produce benzoic acid and diethylene glycol monobenzoate. The persistence of the monobenzoate is attributed to the ether bond, which hinders further rapid degradation.

Initial steps in the microbial degradation of **Diethylene Glycol Dibenzoate**.

Hydrolysis

Hydrolysis is an abiotic degradation process that can contribute to the breakdown of chemicals in aquatic environments. The rate of hydrolysis is pH-dependent. For **diethylene glycol dibenzoate**, the estimated base-catalyzed hydrolysis half-life is 49 days at a pH of 8 and extends to 1.3 years at a neutral pH of 7.[3]

Table 3: Estimated Hydrolysis Half-life of **Diethylene Glycol Dibenzoate**

pH	Half-life	Reference
7	1.3 years	[3]
8	49 days	[3]

Photodegradation

In the atmosphere, chemical compounds can be degraded by reacting with photochemically produced hydroxyl radicals. Based on an estimated vapor pressure of 0.09 mm Hg at 25 °C, **diethylene glycol dibenzoate** is expected to exist predominantly in the vapor phase in the atmosphere.[3] The atmospheric half-life of vapor-phase DEGD is estimated to be approximately 20 hours, indicating that it is relatively non-persistent in the air.[3][7]

Bioaccumulation

Bioaccumulation refers to the process by which a chemical substance is absorbed by an organism from its surrounding environment through all routes of exposure. The potential for bioaccumulation is often estimated using the bioconcentration factor (BCF), which is the ratio of the chemical concentration in an organism to the concentration in the surrounding water at steady state.

For **diethylene glycol dibenzoate**, an estimated BCF value of 120 has been calculated.^[3] According to standard classification schemes, a BCF value in this range suggests a high potential for bioconcentration in aquatic organisms.

Experimental Protocols

To ensure the reliability and comparability of environmental fate data, standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are employed.

Aerobic Biodegradation (OECD 301B)

The ready biodegradability of **diethylene glycol dibenzoate** was assessed using the CO₂ Evolution Test (OECD Guideline 301B).

- **Principle:** A solution or suspension of the test substance in a mineral medium is inoculated and incubated under aerobic conditions in the dark or in diffuse light. The amount of carbon dioxide evolved from the biodegradation of the test substance is measured and is expressed as a percentage of the theoretical amount of CO₂ (ThCO₂) that could be produced from all the carbon in the test substance.
- **Inoculum:** Activated sludge from a domestic wastewater treatment plant is typically used.
- **Test Substance Concentration:** A concentration of the test substance equivalent to 10 to 20 mg of total organic carbon (TOC) per liter is recommended.
- **Duration:** The test is typically run for 28 days.
- **Analysis:** The evolved CO₂ is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution) and is quantified by titration, or it can be measured directly using

an infrared CO₂ analyzer.

- **Pass Level:** A substance is considered readily biodegradable if it reaches 60% of its theoretical CO₂ evolution within a 10-day window during the 28-day test period.

Workflow for the OECD 301B Biodegradability Test.

Hydrolysis as a Function of pH (OECD 111)

The rate of hydrolysis of **diethylene glycol dibenzoate** can be determined following the OECD Guideline 111.

- **Principle:** The test substance is dissolved in sterile aqueous buffer solutions of different pH values (typically 4, 7, and 9) and incubated at a constant temperature in the dark. The concentration of the test substance is determined at various time intervals to calculate the rate of hydrolysis.
- **Test Substance Concentration:** The concentration should not exceed 0.01 M or half the saturation concentration.
- **Temperature:** A preliminary test is often conducted at an elevated temperature (e.g., 50 °C) to estimate the rate of hydrolysis. Definitive tests are then performed at environmentally relevant temperatures.
- **Duration:** The test is continued until at least 90% of the substance has hydrolyzed or for a maximum of 30 days.
- **Analysis:** The concentration of the test substance and its hydrolysis products are typically analyzed using a suitable chromatographic method such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Bioaccumulation in Fish (OECD 305)

The bioconcentration potential of **diethylene glycol dibenzoate** in fish can be assessed using the OECD Guideline 305.

- **Principle:** Fish are exposed to the test substance at a constant concentration in water under flow-through conditions for a specific period (uptake phase), followed by a period in clean

water to measure the elimination of the substance (depuration phase).

- **Test Organism:** A species for which there is good background knowledge on its physiology and husbandry, such as the Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*), is used.
- **Exposure:** The test consists of an uptake phase (typically 28 days) and a depuration phase.
- **Analysis:** The concentration of the test substance in the fish tissue and in the water is measured at regular intervals during both phases.
- **Endpoint:** The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady state.

Conclusion

Diethylene glycol dibenzoate demonstrates a multifaceted environmental fate profile. It is readily biodegradable under aerobic conditions and ultimately biodegradable under anaerobic conditions, with the primary degradation pathway initiated by ester hydrolysis. The resulting metabolite, diethylene glycol monobenzoate, exhibits greater persistence due to its ether linkage. The abiotic degradation of DEGD is primarily driven by atmospheric photodegradation, with a relatively short half-life in the air. Hydrolysis is a slower process, particularly at neutral pH. The estimated bioconcentration factor suggests a potential for bioaccumulation in aquatic organisms, which warrants further investigation through experimental studies. This comprehensive understanding of the environmental fate and persistence of **diethylene glycol dibenzoate** is crucial for conducting robust environmental risk assessments and for informing the development of more sustainable alternatives.

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